

Technical Guide: Certificate of Analysis for L-Arginine-¹⁵N₄ Hydrochloride

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Compound of Interest

Compound Name: *L-Arginine-15N₄ hydrochloride*

Cat. No.: *B120872*

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This technical guide provides an in-depth analysis of the quality control specifications for L-Arginine-¹⁵N₄ hydrochloride, a stable isotope-labeled amino acid crucial for a range of research applications, including metabolic studies, proteomics, and as an internal standard for quantitative analysis. This document outlines the key analytical data, details the experimental methodologies used for its characterization, and presents a visual workflow for its quality control assessment.

Quantitative Data Summary

The following tables summarize the quantitative data typically presented in a Certificate of Analysis for L-Arginine-¹⁵N₄ hydrochloride. Data is compiled from representative certificates of analysis and product information sheets from leading suppliers.

Table 1: Identity and Physical Properties

Parameter	Specification
Appearance	White to Off-White Solid
Molecular Formula	C ₆ H ₁₅ Cl ¹⁵ N ₄ O ₂
Molecular Weight	214.64 g/mol [1]
Melting Point	226-230 °C (decomposes)[2]
Optical Rotation	+21.5° to +23.5° (c=2, 6M HCl)
Solubility	Soluble in Water

Table 2: Purity and Isotopic Enrichment

Parameter	Specification	Representative Value
Chemical Purity (CP)	≥97%	97%
HPLC Purity	>95%	98.45% (at 200 nm)
Isotopic Purity (Atom % ¹⁵ N)	≥98%	98.3%[2]
Mass Shift	M+4	Conforms[2]

Table 3: Elemental Analysis

Element	Theoretical Value (%)	Representative Result (%)
Carbon (C)	33.58	32.80
Hydrogen (H)	7.04	7.20
Nitrogen (N)	26.16	25.61

Experimental Protocols

The following are detailed methodologies representative of the key experiments cited in a Certificate of Analysis for L-Arginine-¹⁵N₄ hydrochloride.

High-Performance Liquid Chromatography (HPLC) for Purity Determination

This method is used to determine the chemical purity of the substance by separating it from any potential impurities.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: Inertsil C8 (250 x 4.6 mm, 5 μ m) or equivalent reverse-phase column.[3]
- Mobile Phase: A gradient or isocratic system. A typical mobile phase consists of a buffer (e.g., phosphate buffer at pH 3.5) and an organic modifier (e.g., acetonitrile).[3] For example, a mixture of a solution containing 500 mg of octane sulphonic acid in 1000 ml of phosphate buffer (pH 3.5) and acetonitrile (920:80).[3]
- Flow Rate: 1.0 mL/min.[3]
- Detection: UV detection at 215 nm.[3]
- Sample Preparation: A known concentration of L-Arginine- $^{15}\text{N}_4$ hydrochloride is dissolved in the mobile phase or a suitable solvent like water.
- Analysis: The sample is injected into the HPLC system. The retention time of the main peak corresponding to L-Arginine is recorded. Purity is calculated based on the area of the main peak relative to the total area of all peaks in the chromatogram.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

NMR spectroscopy is employed to confirm the chemical structure of the L-Arginine- $^{15}\text{N}_4$ hydrochloride molecule.

- Instrumentation: A high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- Solvent: Deuterated water (D_2O) is a common solvent for L-Arginine hydrochloride.
- Sample Preparation: A small amount of the sample is dissolved in the deuterated solvent.

- **Analysis:** ^1H NMR and ^{13}C NMR spectra are acquired. The chemical shifts, splitting patterns, and integration of the peaks in the resulting spectra are compared to a reference spectrum or theoretical values to confirm the identity and structure of the compound. The presence of the ^{15}N isotopes will influence the spectra, for instance, by causing splitting of adjacent ^1H or ^{13}C nuclei, which can be used to confirm the labeling.

Mass Spectrometry (MS) for Isotopic Purity Determination

Mass spectrometry is the definitive method for determining the isotopic enrichment of the labeled compound.

- **Instrumentation:** A high-resolution mass spectrometer, such as a time-of-flight (TOF) or Orbitrap mass spectrometer, often coupled with a liquid chromatography system (LC-MS).
- **Ionization Method:** Electrospray ionization (ESI) is commonly used for amino acids.
- **Analysis:** The sample is introduced into the mass spectrometer, and the mass-to-charge ratio (m/z) of the molecular ions is measured. For L-Arginine- $^{15}\text{N}_4$, the mass spectrum will show a distribution of isotopologues. The isotopic purity is determined by comparing the intensity of the peak corresponding to the fully labeled molecule (with four ^{15}N atoms) to the intensities of the peaks corresponding to molecules with fewer ^{15}N atoms.[4] The presence of a significant $M+4$ peak confirms the incorporation of the four ^{15}N isotopes.[2]

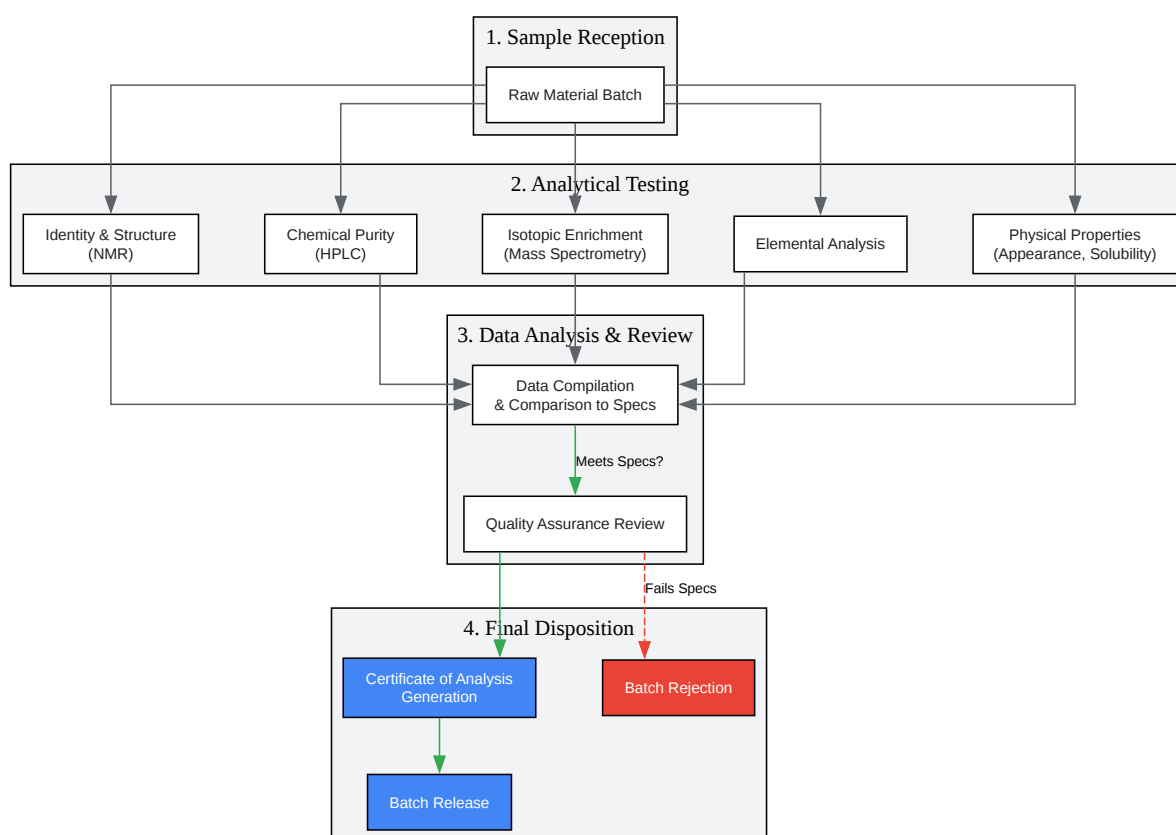
Elemental Analysis

Elemental analysis is used to determine the percentage composition of carbon, hydrogen, and nitrogen in the compound, providing further confirmation of its purity and composition.

- **Instrumentation:** An automated elemental analyzer.
- **Principle:** A small, precisely weighed amount of the sample is combusted in a high-temperature furnace. The resulting gases (CO_2 , H_2O , and N_2) are separated and quantified by a detector.
- **Analysis:** The measured percentages of C, H, and N are compared to the theoretical values calculated from the molecular formula of L-Arginine- $^{15}\text{N}_4$ hydrochloride.

Visualization of Quality Control Workflow

The following diagram illustrates a typical workflow for the quality control and analysis of a batch of L-Arginine- $^{15}\text{N}_4$ hydrochloride.



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Caption: Quality Control Workflow for L-Arginine-¹⁵N₄ hydrochloride.

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References

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